

sodium imidazole anhydrous reaction conditions

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Compound Focus: Sodium Imidazole

CAS No.: 5587-42-8

Cat. No.: S1532962

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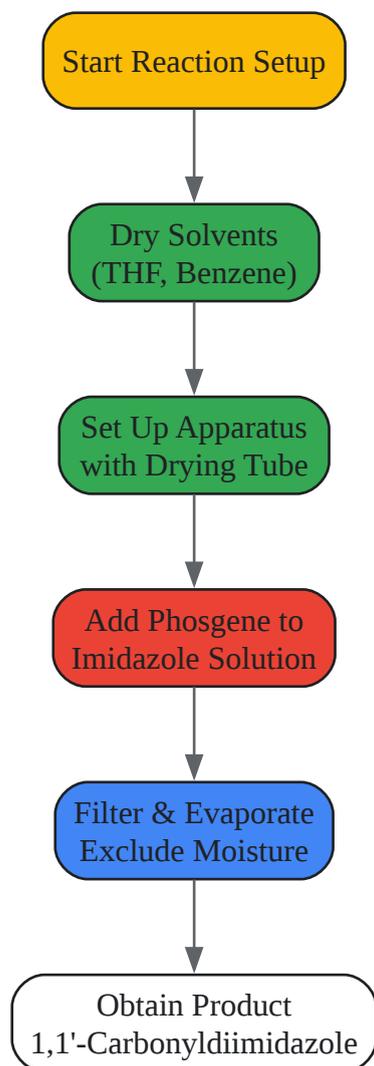
Handling Imidazole in Anhydrous Reactions

The core principle for working with imidazole in anhydrous protocols is the **meticulous exclusion of moisture**. The following synthesis of 1,1'-Carbonyldiimidazole provides a clear example of the standard practices involved [1].

Example Protocol: Synthesis of 1,1'-Carbonyldiimidazole [1] This procedure outlines the reaction between imidazole and phosgene.

- **Objective:** To prepare 1,1'-carbonyldiimidazole, a common reagent used in the synthesis of esters, peptides, and amides.
- **Reaction Conditions:**
 - **Solvent:** Anhydrous tetrahydrofuran (THF).
 - **Atmosphere:** Inert, moisture-free (using calcium chloride tubes to protect the reaction from air).
 - **Temperature:** Reaction carried out at room temperature with cooling during reagent addition.
 - **Molar Ratio:** Phosgene to imidazole in a 1:4 ratio.
- **Critical Anhydrous Techniques:**
 - Use of anhydrous solvents (benzene and THF), dried over sodium/benzophenone.
 - Equipment equipped with a sealed mechanical stirrer and calcium chloride drying tubes.
 - Suction filtration performed with exclusion of atmospheric moisture.
 - Evaporation of solvent under reduced pressure.

The workflow below illustrates the key steps and precautions in this synthesis.



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Frequently Asked Questions

Based on the general properties of imidazole and standard anhydrous practices, here are some anticipated FAQs.

Question	Answer & Guidance
Why is moisture exclusion critical?	Imidazole is hygroscopic [2]. Water can hydrolyze reagents/products (e.g., 1,1'-carbonyldiimidazole hydrolyzes to CO ₂ and imidazole) [1], leading to failed reactions.

Question	Answer & Guidance
How should anhydrous imidazole be stored?	Store imidazole below +30°C [2]. For maximum anhydridity, store in a sealed container or desiccator over a strong desiccant like phosphorus pentoxide [1].
What are the hazards of imidazole?	Imidazole is corrosive (causes severe skin burns and eye damage) and harmful if swallowed [3] [2].
My reaction involving imidazole isn't proceeding. What could be wrong?	Moisture is the most common culprit. Check that all solvents and glassware are thoroughly dry. For extended reactions, ensure your drying tube is charged with fresh desiccant.

Essential Safety and Handling Information

- **Imidazole Hazards:** Imidazole is classified as corrosive and carries GHS hazard statements H302 (harmful if swallowed), H314 (causes severe skin burns and eye damage), and H360D (may damage the unborn child) [2]. Always consult the Safety Data Sheet (SDS) before use.
- **Incompatibilities:** Imidazole is incompatible with strong acids and strong oxidizing agents [2].

Guidance for Further Research

The search results lacked specific data on "**sodium imidazole**." To build a more complete knowledge base, I suggest you:

- **Consult Specialized Databases:** Search for "**sodium imidazole**" (CAS # 5587-42-8 [3]) in scientific databases like SciFinder or Reaxys for detailed physicochemical properties and published protocols.
- **Review Related SDS:** Examine the Safety Data Sheet for **sodium imidazole** for precise handling, storage, and first-aid measures [3].
- **Broaden Literature Search:** Look for synthetic procedures that use **sodium imidazole** as a base or reagent to infer its typical anhydrous reaction conditions.

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References

1. Organic Syntheses Procedure [orgsyn.org]
2. | 288-32-4 Imidazole [chemicalbook.com]
3. SDS of Sodium , imidazole , CAS... - chemBlink Safety Data Sheets [chemblink.com]

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